

# Essential Safety and Disposal Procedures for SR140333B

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## Compound of Interest

Compound Name: SR140333B

Cat. No.: B170404

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Disclaimer: Specific safety data sheets (SDS) and official disposal procedures for **SR140333B** are not readily available in the public domain. The following guidance is based on general best practices for the handling and disposal of hazardous chemical waste in a laboratory setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with local, state, and federal regulations.

**SR140333B** is a potent and selective non-peptide antagonist for the tachykinin NK1 receptor. [1] As with any research chemical with biological activity, it should be handled with care, and its waste must be treated as hazardous.

## Chemical and Physical Properties of SR140333B

A summary of the available quantitative data for **SR140333B** is presented below. This information is crucial for proper handling and storage.

Property	Value
CAS Number	153050-21-6
Chemical Name	(R)-1-(2-(3-(3,4-dichlorophenyl)-1-(2-(3-isopropoxyphenyl)-2-oxoethyl)piperidin-3-yl)ethyl)-4-phenylquinuclidin-1-ium chloride
Synonyms	SR140333

Table 1: Chemical and physical properties of **SR140333B**.<sup>[1]</sup>

## Step-by-Step Disposal Protocol for **SR140333B**

The following protocols are based on standard procedures for disposing of chemical waste.

### Waste Segregation and Collection

- Do Not Mix: Never mix **SR140333B** waste with other incompatible chemical waste streams.
- Solid Waste:
  - Collect all solid waste contaminated with **SR140333B**, such as gloves, weighing papers, and contaminated labware, in a dedicated, clearly labeled hazardous waste container.
  - The container should be a sturdy, leak-proof plastic bag or a rigid container lined with a heavy-duty plastic bag.
- Liquid Waste:
  - Collect all liquid waste containing **SR140333B**, including unused solutions and the first rinse of any glassware, in a dedicated, leak-proof, and chemically compatible container.
  - The container must have a secure screw-on cap. Leaving a funnel in the container is not considered a closed container.<sup>[2]</sup>
  - Ensure the container is properly labeled as "Hazardous Waste" and includes the full chemical name "**SR140333B**".
- Sharps Waste:
  - Any sharps, such as needles or contaminated glass pipettes, must be disposed of in a designated sharps container.

### Labeling and Storage

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name of the contents. Note the concentration and date of accumulation.

- Storage:
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Ensure secondary containment is used for all liquid waste containers to prevent spills.
  - Store in a cool, dry, and well-ventilated area away from incompatible materials.

## Disposal of Empty Containers

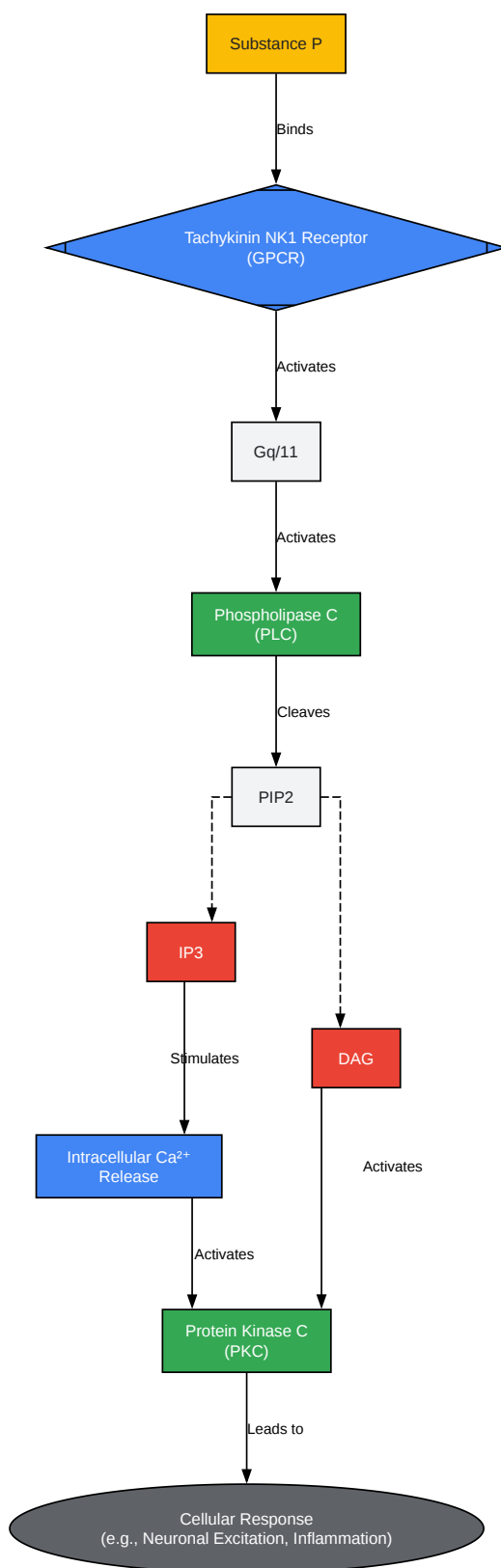
- Triple Rinsing: Empty containers that held **SR140333B** must be triple-rinsed.
- The first rinseate is considered hazardous and must be collected and disposed of as liquid hazardous waste.[3]
- For containers that held highly toxic chemicals, the first three rinses must be collected as hazardous waste.[3]
- After thorough rinsing and air-drying, the container may be disposed of in the regular trash, depending on institutional policies.

## Requesting Waste Pickup

- Once a waste container is full, or if waste has been stored for an extended period, contact your institution's EHS department to schedule a waste pickup.
- Do not dispose of **SR140333B** down the drain or in the regular trash.[3]

## Tachykinin NK1 Receptor Signaling Pathway

**SR140333B** acts as an antagonist to the Tachykinin NK1 Receptor (NK1R). The diagram below illustrates the primary signaling cascades initiated upon the binding of its endogenous ligand, Substance P. **SR140333B** would block these downstream effects. The NK1R is a G-protein coupled receptor (GPCR) that, upon activation, can stimulate multiple second messenger systems.[1][2][4]



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Caption: Tachykinin NK1 Receptor (NK1R) signaling cascade.

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## References

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